

# Proper Disposal of Butanal Oxime: A Guide to Safety and Compliance

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## Compound of Interest

Compound Name: Butanal oxime

Cat. No.: B12762041

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For researchers and drug development professionals, the responsible management of chemical waste is paramount to ensuring a safe laboratory environment and protecting the broader ecosystem. **Butanal oxime**, a flammable and hazardous compound, requires meticulous handling and disposal procedures. This guide provides essential safety and logistical information, including operational and disposal plans, to facilitate the safe management of **butanal oxime** waste.

## Immediate Safety and Logistical Information

**Butanal oxime** presents several hazards that demand strict adherence to safety protocols. It is a flammable liquid and vapor, harmful if swallowed or absorbed through the skin, causes serious eye irritation, and may trigger an allergic skin reaction.<sup>[1][2][3][4]</sup> Chronic exposure may lead to liver damage.<sup>[1]</sup>

**Personal Protective Equipment (PPE):** When handling **butanal oxime**, wearing appropriate personal protective equipment is mandatory. This includes:

- Eye Protection: Chemical safety goggles or a face shield.<sup>[2][3]</sup>
- Hand Protection: Chemical-impermeable gloves.<sup>[2]</sup>
- Body Protection: A lab coat or other suitable protective clothing to prevent skin contact.<sup>[2][3]</sup>

- Respiratory Protection: Use in a well-ventilated area is crucial.[1][2][3] If ventilation is inadequate, a NIOSH/MSHA approved respirator should be used.[3]

First Aid Measures: In case of exposure, immediate action is critical:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][5]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water. Seek medical attention.[2][6]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give one or two glasses of water to dilute the chemical. Call a poison control center or seek immediate medical help.[7][8]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[2][7]

Storage and Incompatibilities: **Butanal oxime** should be stored in a tightly closed container in a cool, dry, and well-ventilated area, away from sources of ignition.[1][6] It is incompatible with the following materials and should be stored separately:

- Strong oxidizing agents[3][8]
- Strong acids[3][7]
- Strong bases[3]
- Peroxides[3]
- Metallic impurities[7]

A critical safety concern is that **butanal oxime** is highly explosive during vacuum distillation.[6][7]

## Quantitative Data for Butanal Oxime

For quick reference, the following table summarizes key quantitative data for **butanal oxime**.

Property	Value	Source
Molecular Weight	87.12 g/mol	[7]
Boiling Point	152 °C (306 °F) at 760 mmHg	[6][7]
Melting Point	-29.5 °C (-21.1 °F)	[6][7]
Flash Point	59 - 62 °C (138.2 - 143.6 °F)	[1][4][7]
Density	0.923 g/cm <sup>3</sup>	[7]
Vapor Density	3.01 (Air = 1)	[7]

## Standard Operating Procedure for Disposal

The disposal of **butanal oxime** must be conducted as hazardous waste in compliance with all local, state, and federal regulations. The following is a general protocol; a site-specific Standard Operating Procedure (SOP) should be developed by qualified Environmental Health and Safety (EHS) personnel.

### Experimental Protocol: General Disposal of **Butanal Oxime** Waste

- Waste Identification and Segregation:
  - All **butanal oxime** waste, including unused product, solutions, and contaminated materials (e.g., gloves, absorbent pads), must be treated as hazardous waste.
  - Do not mix **butanal oxime** waste with incompatible chemicals.[9] Keep it separate from strong oxidizing agents, strong acids, strong bases, and peroxides.[3][8]
- Containerization:
  - Collect **butanal oxime** waste in a designated, compatible, and leak-proof container with a secure lid.[2][9]
  - The container must be in good condition, free of cracks or leaks.[9]
  - Leave sufficient headspace in liquid waste containers to allow for vapor expansion.[9]

- Labeling:
  - Immediately label the hazardous waste container with the words "Hazardous Waste."[\[9\]](#)
  - The label must include the full chemical name, "**Butanal Oxime**," and its CAS number (110-69-0).[\[9\]](#)
  - Indicate the hazards associated with the waste (e.g., Flammable, Toxic, Irritant).[\[9\]](#)
  - Record the accumulation start date (the date the first drop of waste is added to the container).[\[9\]](#)
- Storage of Waste:
  - Store the sealed and labeled waste container in a designated and secure hazardous waste accumulation area.[\[9\]](#)
  - This area should be away from general laboratory traffic and provide secondary containment to capture any potential spills or leaks.[\[9\]](#)
  - Ensure the storage area is cool, dry, and well-ventilated, away from heat and ignition sources.[\[1\]](#)
- Final Disposal:
  - Arrange for the collection and disposal of the **butanal oxime** waste through a licensed hazardous waste disposal company.[\[9\]](#)[\[10\]](#)
  - Do not attempt to dispose of **butanal oxime** down the drain or in the regular trash.[\[9\]](#)[\[10\]](#)
  - Provide the disposal company with a complete and accurate description of the waste.
- Decontamination of Empty Containers:
  - Empty containers that held **butanal oxime** must be managed as hazardous waste unless they are properly decontaminated.[\[10\]](#)[\[11\]](#)

- Triple rinse the container with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[10]

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **butanal oxime**.



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Caption: Logical workflow for the safe disposal of **butanal oxime**.

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